

PTP1B Inhibitory Activity of Selected Natural Products

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Palitantin

CAS No.: 140224-89-1

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The table below summarizes the PTP1B inhibitory data for several natural compounds for which data is available, to serve as a point of comparison.

Compound Name	Source	IC50 Value	Inhibition Type / Key Findings
Phosphoeleganin [1]	Marine ascidian (<i>Sidnyum elegans</i>)	1.3 ± 0.04 µM	Pure non-competitive inhibitor [1]
Viscosol (4) [2]	Plant (<i>Dodonaea viscosa</i>)	13.5 µM	Reversible, mixed type I inhibitor (Ki = 4.6 µM) [2]
Licochalcone A [3]	Plant (<i>Glycyrrhiza inflata</i>)	Provided as part of a range (4.3 - 36.8 µM for initial flavonoids); precise IC50 for this compound not detailed in available text [3]	The presence of an allyl group in ring B may increase activity [3]
Onion Peel Extract [4]	Yellow Onion (<i>Allium cepa</i> L.)	0.30 - 0.86 µg/mL (for various water and ethanol extracts) [4]	Enhanced glucose uptake in insulin-resistant HepG2 cells [4]

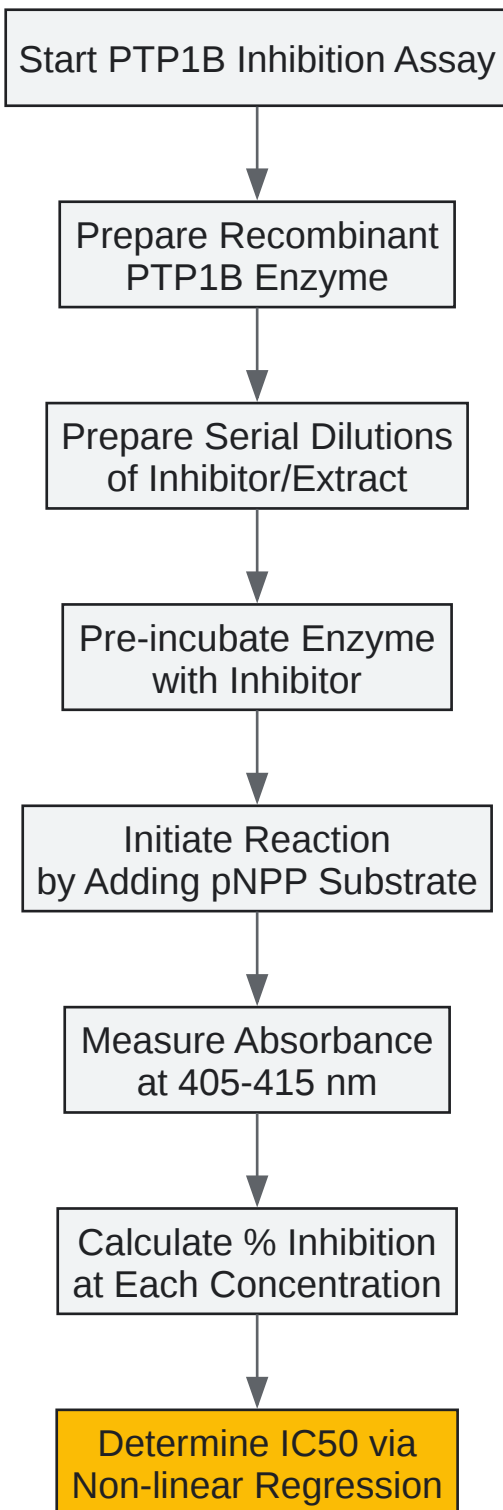
Compound Name	Source	IC50 Value	Inhibition Type / Key Findings
LGH00081 [5]	Synthetic (discovered via HTS)	Data not fully specified in abstract; identified as a novel competitive inhibitor [5]	Competitive inhibitor with good selectivity for receptor-type PTPs [5]

Standard Experimental Protocol for PTP1B Inhibition

The following is a generalized summary of the core experimental methodology used to determine the IC50 values, synthesized from multiple research articles [4] [5] [2].

- **1. Enzyme and Reagents:** The assay typically uses a **recombinant human PTP1B** enzyme, often the catalytic domain (residues 1-321 or 1-302). The common substrate is **p-nitrophenyl phosphate (pNPP)**, which is hydrolyzed by PTP1B to the yellow-colored product *p*-nitrophenol, which can be measured spectrophotometrically [4] [2].
- **2. Reaction Conditions:** The assay is performed in a buffer solution (e.g., pH 7.4) containing necessary components like dithiothreitol (DTT) to keep the enzyme's active-site cysteine reduced, and a chelator like EDTA [4]. The reaction is carried out at a standard temperature like 37°C [2].
- **3. Inhibitor Testing:** The compound or extract to be tested is dissolved in a suitable solvent like DMSO and then serially diluted to various concentrations. The enzyme is pre-incubated with these different concentrations of the inhibitor before the reaction is initiated by adding the substrate [5].
- **4. Detection and Analysis:** The enzymatic reaction is allowed to proceed for a fixed time (e.g., 10-30 minutes) and is then stopped, often by adding a strong base. The amount of *p*-nitrophenol produced is measured by its absorbance at 405-415 nm. The **percentage inhibition** at each inhibitor concentration is calculated by comparing the activity to a control well with no inhibitor. The **IC50 value** is then determined by fitting the concentration-response data to a non-linear regression curve [4] [2].
- **5. Kinetic and Specificity Analysis:** For promising inhibitors, further studies are conducted to determine the mechanism of inhibition (e.g., competitive, non-competitive) and the inhibitory constant (Ki). Selectivity is also often tested against other phosphatases, most critically **T-cell protein tyrosine phosphatase (TCPTP)**, due to its high structural similarity to PTP1B [6] [7] [1].

The logical workflow of this process is outlined in the diagram below.



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How to Proceed with Your Research

Since the specific data for **palitantin** is not readily available, you may find the following steps helpful:

- **Check Broader Literature:** The search results indicate that over 300 natural products have been evaluated for PTP1B inhibition [3]. A more extensive search in specialized chemistry or pharmacology databases might yield the information you need.
- **Consider Experimental Testing:** If the data is critical and unavailable in published works, conducting the in vitro assay described above would be the definitive approach to obtaining the IC50 value for **palitantin**.

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